

Technical Guide: 4-azido-N-ethyl-1,8-naphthalimide (CAS 912921-27-8)

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Compound of Interest

Compound Name: 4-Azido-n-ethyl-1,8-naphthalimide

Cat. No.: B560328

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An In-depth Profile for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological applications, experimental protocols, and commercial suppliers for CAS number 912921-27-8, identified as **4-azido-N-ethyl-1,8-naphthalimide**. This molecule is a key tool in chemical biology, primarily utilized as a click-activated fluorescent probe.

Core Properties

4-azido-N-ethyl-1,8-naphthalimide is a naphthalimide derivative containing a reactive azide moiety. This functional group allows it to participate in bioorthogonal "click chemistry" reactions, most notably the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC). The naphthalimide core itself is a robust fluorophore, but its fluorescence is significantly altered by the presence of the azide group. Upon reaction with an alkyne, the formation of a triazole ring activates strong fluorescence, making it an ideal probe for detecting and imaging molecules that have been metabolically or synthetically tagged with an alkyne.

Physicochemical Data

The quantitative properties of **4-azido-N-ethyl-1,8-naphthalimide** are summarized in the table below.

Property	Value	Source
CAS Number	912921-27-8	R&D Systems[1]
Chemical Name	6-Azido-2-ethyl-1H-benz[de]isoquinoline	R&D Systems[1]
Molecular Formula	C ₁₄ H ₁₀ N ₄ O ₂	R&D Systems, GlpBio[1][2]
Molecular Weight	266.25 g/mol	R&D Systems, GlpBio[1][2]
Purity	≥95% (HPLC)	R&D Systems, Tocris Bioscience[1]
Solubility	Soluble to 10 mM in DMSO (with gentle warming), 100 mM in THF	R&D Systems[1]
Storage	Store at -20°C	R&D Systems, GlpBio[1][3]

Biological Application: Imaging Fucosylated Glycans

The primary application of **4-azido-N-ethyl-1,8-naphthalimide** is the dynamic imaging of fucosylated glycoproteins and glycolipids within cellular systems.[1][4] This is achieved through a two-step process involving metabolic labeling followed by a highly specific fluorescent tagging reaction.

- **Metabolic Labeling:** Cells are cultured with a fucose analog that has been modified with an alkyne group (e.g., 6-alkynyl-fucose). This sugar is processed through the fucose salvage pathway and incorporated into cellular glycans.[5][6]
- **Click-Activated Fluorescence:** The cells, now displaying alkyne-tagged glycans, are treated with **4-azido-N-ethyl-1,8-naphthalimide**. In the presence of a Copper(I) catalyst, the azide group on the probe "clicks" with the alkyne group on the glycan. This cycloaddition reaction forms a stable, highly fluorescent triazole product, effectively tagging the fucosylated molecules and allowing for their visualization by fluorescence microscopy or flow cytometry. [5][6]

This technique provides a powerful method for studying the localization and dynamics of fucosylation, a critical post-translational modification involved in various cellular processes.

Experimental Protocols and Methodologies

The following is a generalized protocol for labeling and imaging fucosylated glycans in live cells using CAS 912921-27-8, based on established methodologies for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) in biological systems.

Materials

- **4-azido-N-ethyl-1,8-naphthalimide** (Probe)
- Alkyne-modified fucose analog (e.g., 6-ethynyl-fucose)
- Copper(II) Sulfate (CuSO_4)
- Sodium Ascorbate
- Tris(hydroxypropyltriazolylmethyl)amine (THPTA) or similar copper-chelating ligand
- Phosphate-Buffered Saline (PBS)
- Cell culture medium
- Mammalian cells of interest

Protocol: Live Cell Labeling

Step 1: Metabolic Incorporation of Alkyne-Fucose

- Culture mammalian cells under standard conditions to the desired confluency.
- Prepare a stock solution of the acetylated, alkyne-modified fucose analog in DMSO.
- Add the fucose analog to the cell culture medium to a final concentration of 25-50 μM .
- Incubate the cells for 24-48 hours to allow for metabolic incorporation of the alkyne-tagged sugar into cellular glycans.

Step 2: Preparation of Click Reaction Cocktail Note: Prepare solutions fresh and use immediately. The final concentrations below are examples and may require optimization.

- Probe Solution: Prepare a 10 mM stock solution of **4-azido-N-ethyl-1,8-naphthalimide** in DMSO.
- Copper Solution: Prepare a 50 mM stock solution of CuSO₄ in water.
- Ligand Solution: Prepare a 50 mM stock solution of THPTA in water.
- Reductant Solution: Prepare a 100 mM stock solution of sodium ascorbate in water.

Step 3: Click Reaction and Labeling

- Wash the cells twice with ice-cold PBS to remove residual medium and unincorporated sugar.
- Prepare the click reaction cocktail by adding the components to PBS in the following order, vortexing gently after each addition:
 - **4-azido-N-ethyl-1,8-naphthalimide** (to final concentration of 10-50 μM)
 - Pre-mixed Copper/Ligand solution: Combine CuSO₄ and THPTA in a 1:5 molar ratio (e.g., final concentration of 100 μM CuSO₄ and 500 μM THPTA).
 - Sodium Ascorbate (to final concentration of 1-2.5 mM).
- Add the complete click reaction cocktail to the cells.
- Incubate for 5-15 minutes at room temperature or 4°C, protected from light.
- Remove the reaction cocktail and wash the cells three times with PBS.

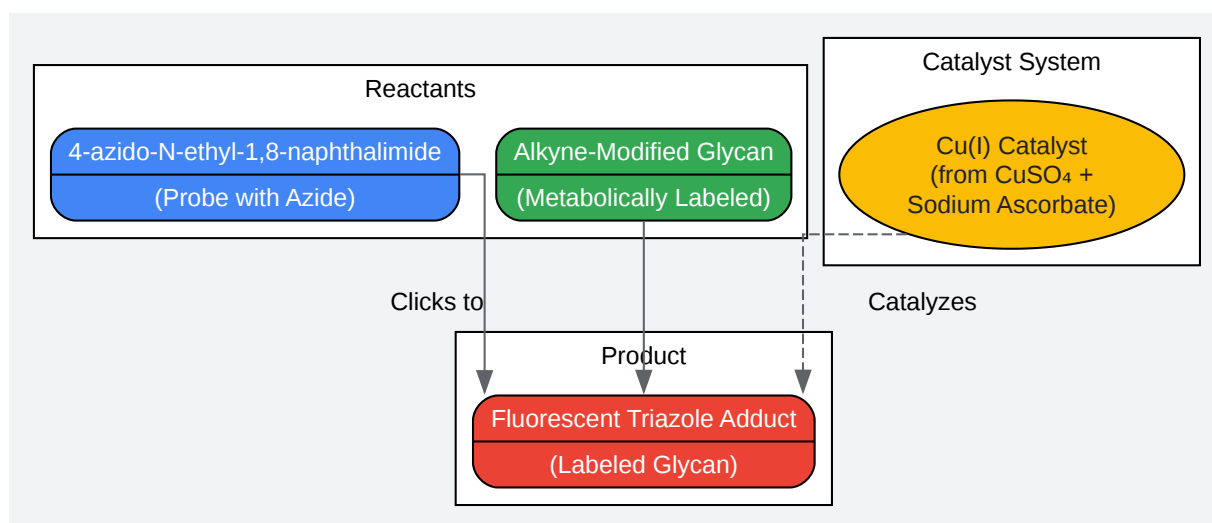
Step 4: Imaging

- Add fresh culture medium or imaging buffer to the cells.

- Visualize the fluorescently labeled glycans using a fluorescence microscope with appropriate filter sets for the naphthalimide fluorophore (typically excited with blue light).

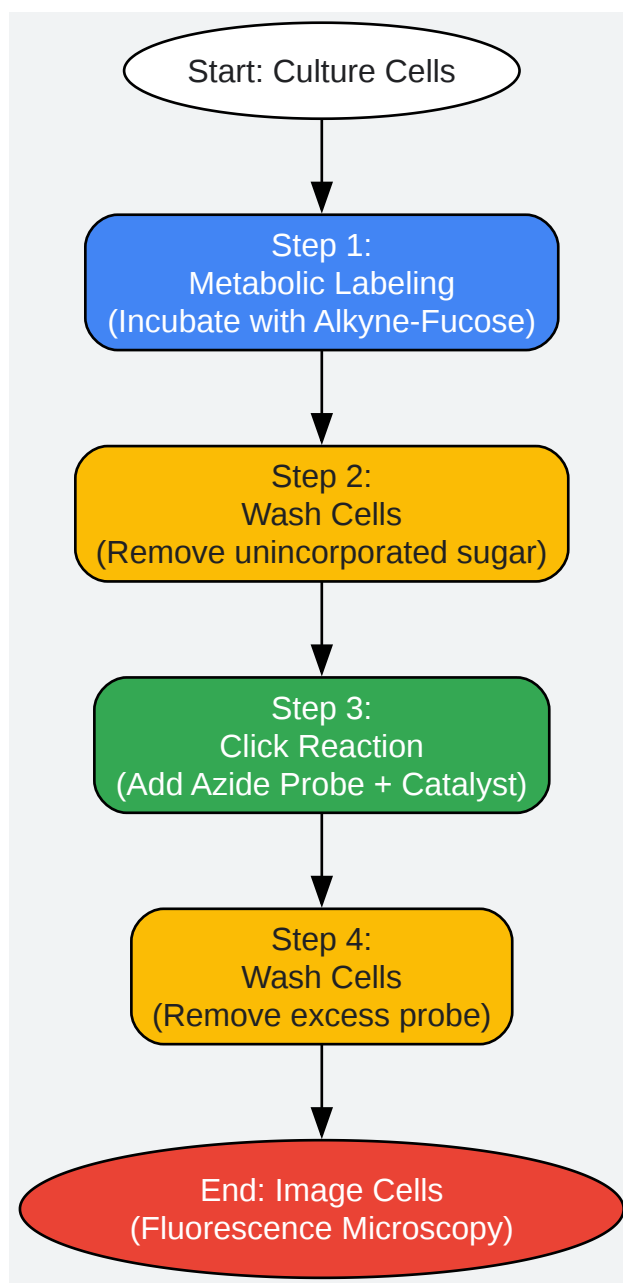
Visualization of Workflow

The following diagrams illustrate the key chemical reaction and the overall experimental workflow.



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Caption: Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) Reaction.



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Caption: Experimental Workflow for Fluorescent Glycan Labeling.

Commercial Suppliers

4-azido-N-ethyl-1,8-naphthalimide (CAS 912921-27-8) is available from several reputable suppliers of research chemicals. Researchers should always refer to the batch-specific certificate of analysis for the most accurate data.

- R&D Systems (a Bio-Techne brand)[1]
- Tocris Bioscience (a Bio-Techne brand)
- GlpBio[2][3]
- Benchchem
- US Biological (distributed by BIOZOL)
- Hangzhou Cedareal Technology Co., Ltd.
- Minglong (Xianning) Medicine Co., Ltd.
- Hoffman Fine Chemicals
- Smolecule

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